

An In-Depth Technical Guide to 9-Cyanophenanthrene

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Compound of Interest

Compound Name: 9-Cyanophenanthrene

Cat. No.: B165745

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This guide provides a comprehensive technical overview of **9-Cyanophenanthrene**, also known by its IUPAC name phenanthrene-9-carbonitrile.^{[1][2]} It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the synthesis, properties, and applications of this versatile polycyclic aromatic hydrocarbon (PAH) derivative.

Chemical Identity and Properties

9-Cyanophenanthrene is a phenanthrene derivative with a cyano group at the 9-position.^[1] This structural feature makes it a valuable compound for research on polycyclic aromatic hydrocarbons and aromatic nitriles.^[1]

Nomenclature and Identifiers

- IUPAC Name: phenanthrene-9-carbonitrile^{[1][2]}
- Synonyms: **9-Cyanophenanthrene**, 9-Phenanthrenecarbonitrile, 9-Phenanthronitrile^{[2][3][4][5][6]}
- CAS Number: 2510-55-6^{[3][7][8][9]}
- Molecular Formula: C₁₅H₉N^{[3][7][8][9]}
- Molecular Weight: 203.24 g/mol ^{[2][4][8][9]}

Physicochemical Properties

A summary of the key physicochemical properties of **9-Cyanophenanthrene** is presented in the table below. This data is essential for designing experimental protocols, ensuring safe handling, and predicting its behavior in various chemical environments.

Property	Value	Source(s)
Appearance	White to light yellow powder or crystals	[8]
Melting Point	110-112 °C	[4][7][8]
Boiling Point	175 °C at 1 mmHg	[8]
Solubility	Soluble in chloroform. Generally insoluble in water but may dissolve in organic solvents like ethanol, acetone, and dichloromethane.	[5][8]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, strong acids, and strong bases.	[8]

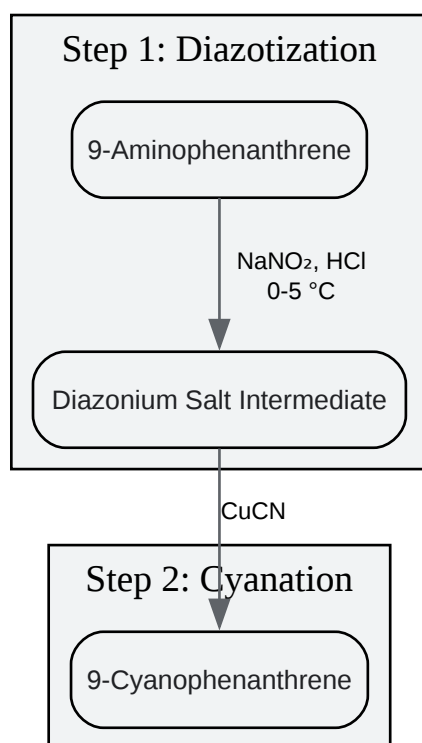
Synthesis and Reactivity

The cyano group on the phenanthrene backbone makes **9-Cyanophenanthrene** a useful intermediate in organic synthesis.[5]

Synthesis Pathways

While specific, detailed industrial synthesis protocols are often proprietary, a common laboratory-scale approach involves the cyanation of a suitable phenanthrene precursor. One conceptual pathway is the Sandmeyer reaction, starting from 9-aminophenanthrene.

Conceptual Synthesis Workflow: Sandmeyer Reaction



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Caption: Conceptual workflow for the synthesis of **9-Cyanophenanthrene** via the Sandmeyer reaction.

Protocol: Conceptual Sandmeyer Reaction

- **Diazotization:** 9-Aminophenanthrene is dissolved in a suitable acidic solution (e.g., aqueous HCl) and cooled to 0-5 °C. An aqueous solution of sodium nitrite (NaNO₂) is added dropwise to form the corresponding diazonium salt. The temperature must be carefully controlled to prevent the decomposition of the unstable diazonium salt.
- **Cyanation:** The cold diazonium salt solution is then slowly added to a solution of copper(I) cyanide (CuCN). The cyano group displaces the diazonium group, yielding **9-Cyanophenanthrene**.
- **Workup and Purification:** The reaction mixture is typically neutralized and extracted with an organic solvent. The crude product is then purified, often by recrystallization or column chromatography, to yield the final product.

Key Reactions

The cyano group of **9-Cyanophenanthrene** can undergo various transformations, making it a versatile building block.

- **Hydrolysis:** The nitrile can be hydrolyzed under acidic or basic conditions to yield phenanthrene-9-carboxylic acid.[\[10\]](#)
- **Reduction:** The nitrile group can be reduced to a primary amine (9-aminomethylphenanthrene) using reducing agents like lithium aluminum hydride (LiAlH_4).
- **Cycloadditions:** The aromatic system can participate in photocycloaddition reactions, which are useful for preparing complex polycyclic organic compounds.[\[11\]](#)

Applications in Research and Development

The unique electronic and photophysical properties of **9-Cyanophenanthrene** and its derivatives make them valuable in several high-tech fields.

Materials Science and Optoelectronics

Phenanthrene derivatives are utilized in the development of materials for Organic Light-Emitting Diodes (OLEDs) and Liquid Crystal Displays (LCDs).[\[12\]](#) The rigid and planar structure, combined with the electron-withdrawing nature of the cyano group, allows for the fine-tuning of electronic properties.[\[12\]](#) This can lead to materials with enhanced brightness, color purity, and energy efficiency in display technologies.[\[12\]](#)

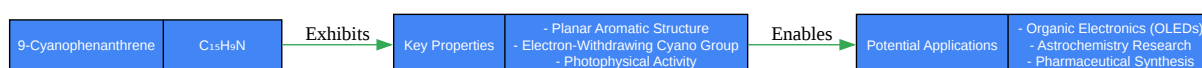
Astrochemistry

Cyanated PAHs, such as **9-Cyanophenanthrene**, are of significant interest in astrophysics.[\[1\]](#) These molecules are considered key observational proxies in the interstellar medium (ISM).[\[1\]](#) Unlike their parent PAHs, the permanent dipole moment introduced by the cyano group makes them detectable via radio astronomy.[\[1\]](#) Laboratory studies on the spectroscopic fingerprints of compounds like **9-Cyanophenanthrene** help to constrain models of interstellar carbon chemistry.[\[1\]](#)[\[13\]](#)

Precursor for Pharmaceuticals and Agrochemicals

The phenanthrene nucleus is a core structure in various naturally occurring and synthetic compounds with pharmacological activity, including analgesics and antimalarials.[14][15] The reactivity of the cyano group allows for the chemical modification of the phenanthrene scaffold, making **9-Cyanophenanthrene** a potential starting material for the synthesis of novel bioactive molecules.[5][15]

Logical Relationship: From Core Structure to Application



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Caption: The relationship between the structure of **9-Cyanophenanthrene**, its key properties, and its applications.

Spectroscopic Characterization

A comprehensive analysis of **9-Cyanophenanthrene** requires various spectroscopic techniques to confirm its structure and purity.

- Infrared (IR) Spectroscopy: The IR spectrum will show a characteristic sharp absorption band for the nitrile (C≡N) stretching vibration, typically in the range of 2220-2260 cm⁻¹.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum will display a complex pattern of signals in the aromatic region (typically 7.0-9.0 ppm) corresponding to the nine protons on the phenanthrene ring system.
 - ¹³C NMR: The carbon NMR spectrum will show signals for the 14 carbons of the phenanthrene rings and a distinct signal for the nitrile carbon.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound, with the molecular ion peak (M⁺) expected at m/z 203.[2][3]

Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling **9-Cyanophenanthrene**.

- Hazards: It is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation, and may cause respiratory irritation.[2][4]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn.[16] When handling the powder, a dust mask or respirator is recommended.[4]
- Handling: Use in a well-ventilated area, such as a fume hood.[16][17] Avoid generating dust. Keep away from incompatible materials such as strong oxidizing agents.[8]
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[8][17]

Conclusion

9-Cyanophenanthrene is a chemically significant molecule with a rich profile of properties and applications. Its rigid aromatic framework and reactive cyano group make it a versatile tool for chemists and materials scientists. From advancing display technologies to providing insights into the chemistry of the cosmos, the study and application of **9-Cyanophenanthrene** continue to be areas of active research and development.

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